

Vanadium Pentafluoride: A Comprehensive Technical Guide on its Chemical Properties and Structure

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Compound of Interest

Compound Name: Vanadium pentafluoride

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For Researchers, Scientists, and Drug Development Professionals

Vanadium pentafluoride (VF₅), a unique and highly reactive inorganic compound, holds significant interest within the scientific community due to its potent fluorinating and oxidizing properties. This technical guide provides an in-depth exploration of the chemical properties and structural characteristics of **vanadium pentafluoride**, offering valuable insights for researchers, scientists, and professionals in drug development and other advanced chemical fields.

Core Chemical and Physical Properties

Vanadium pentafluoride is a colorless, volatile liquid at room temperature that freezes at 19.5 °C.[1] It is a highly reactive substance, a characteristic underscored by its ability to fluorinate organic materials.[1] The compound is exclusively monomeric in the gas phase.[1]

Property	Value	Reference
Molecular Formula	VF ₅	[1]
Molar Mass	145.934 g/mol	[1]
Appearance	Colorless solid/liquid	[1]
Melting Point	19.5 °C (67.1 °F; 292.6 K)	[1]
Boiling Point	48.3 °C (118.9 °F; 321.4 K)	[1]
Density (solid)	2.502 g/cm ³	[1]
Enthalpy of Formation (ΔH _f °)	-1429.4 ± 0.8 kJ/mol	[1]

Molecular Structure and Bonding

The molecular structure of **vanadium pentafluoride** exhibits distinct characteristics in its different physical states, a key factor influencing its chemical behavior.

Gaseous State: A Monomeric Trigonal Bipyramid

In the gas phase, **vanadium pentafluoride** exists as a monomer with a trigonal bipyramidal geometry, belonging to the D_{3h} point group as determined by electron diffraction studies.[1] This structure features two axial and three equatorial fluorine atoms bonded to the central vanadium atom.

Unfortunately, a public document with the specific bond lengths and angles from gas-phase electron diffraction could not be retrieved at the time of this writing.

Solid State: A Polymeric Chain of Octahedra

In the solid state, **vanadium pentafluoride** adopts a polymeric structure. This structure consists of infinite chains of VF₆ octahedra linked by cis-bridging fluorine atoms.[2] This polymerization results in an approximately octahedral coordination environment for each vanadium atom.[2] The crystals of **vanadium pentafluoride** are orthorhombic.[3]

Parameter	Value	Reference
Crystal System	Orthorhombic	[3]
Space Group	Pmcn	[3]
a	5.40 Å	[3]
b	16.72 Å	[3]
c	7.53 Å	[3]

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// Connect the atoms within each octahedron and between them V1 -- {F1_1, F1_2, F1_3,
F1_4, F_bridge1, F_bridge2}; V2 -- {F2_1, F2_2, F2_3, F2_4, F_bridge1, F_bridge2}; }
```

Caption: Polymeric structure of solid VF₅.

Synthesis of Vanadium Pentafluoride

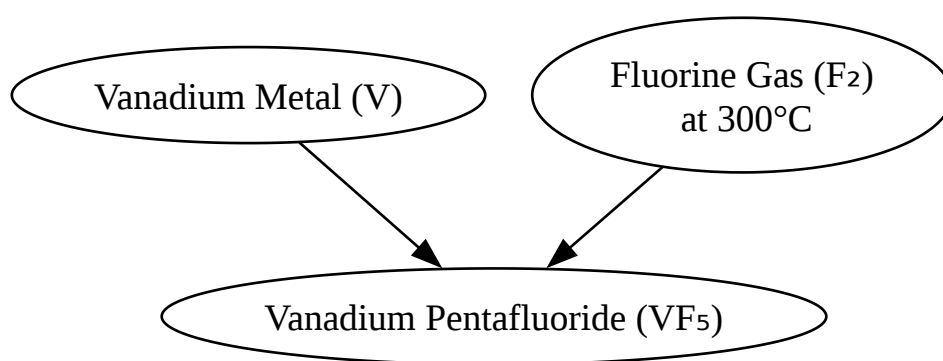
Vanadium pentafluoride can be synthesized through several methods, primarily involving the fluorination of vanadium metal or the disproportionation of vanadium tetrafluoride.

Direct Fluorination of Vanadium Metal

This method involves the direct reaction of vanadium metal with fluorine gas at elevated temperatures.

Experimental Protocol:

- Place granulated vanadium metal (99.5% purity) in a nickel reaction tube.[4]
- Pass elemental fluorine gas over the vanadium metal at 300 °C.[4]
- The resulting **vanadium pentafluoride**, being volatile, is collected downstream.
- Due to its hygroscopic nature, all manipulations should be carried out using vacuum distillation techniques to prevent atmospheric contact.[4]
- For purification, the product can be subjected to several freeze-pump-thaw cycles to remove residual hydrogen fluoride and fluorine.[4]



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Disproportionation of Vanadium Tetrafluoride

Vanadium pentafluoride can also be prepared by the thermal disproportionation of vanadium tetrafluoride (VF₄). This reaction yields equal amounts of the solid vanadium trifluoride (VF₃) and the volatile **vanadium pentafluoride**.^[1]

Reaction: $2\text{VF}_4 \rightarrow \text{VF}_3 + \text{VF}_5$

This conversion is typically conducted at 650 °C.^[1]

Chemical Reactivity

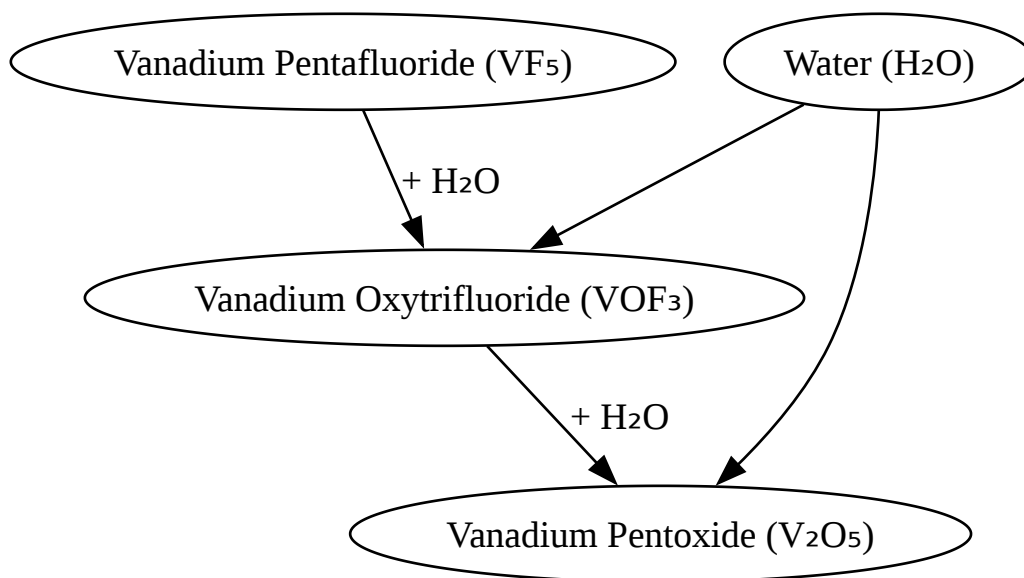
Vanadium pentafluoride is a powerful fluorinating and oxidizing agent, and it also exhibits Lewis acidity.

Hydrolysis

Like other electrophilic metal halides, **vanadium pentafluoride** readily hydrolyzes in the presence of water. The initial reaction forms vanadium oxytrifluoride (VOF₃) and hydrogen fluoride (HF).[1] Further hydrolysis leads to the formation of vanadium pentoxide (V₂O₅).[1] This process is accelerated in the presence of a base.[1]

Reaction Pathway:

- $\text{VF}_5 + \text{H}_2\text{O} \rightarrow \text{VOF}_3 + 2\text{HF}$ [1]
- $2\text{VOF}_3 + 3\text{H}_2\text{O} \rightarrow \text{V}_2\text{O}_5 + 6\text{HF}$ [1]



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Lewis Acidity

Vanadium pentafluoride acts as a Lewis acid, readily accepting fluoride ions to form the hexafluorovanadate anion ([VF₆]⁻). A typical example is its reaction with potassium fluoride (KF).[1]

Reaction: $\text{VF}_5 + \text{KF} \rightarrow \text{KVF}_6$ [1]

Fluorinating and Oxidizing Agent

The high reactivity of **vanadium pentafluoride** is demonstrated by its potent fluorinating and oxidizing capabilities.

- **Reaction with Sulfur:** It oxidizes elemental sulfur to sulfur tetrafluoride (SF₄).^[1] Reaction: $S + 4VF_5 \rightarrow 4VF_4 + SF_4$ ^[1]
- **Fluorination of Organic Compounds:** **Vanadium pentafluoride** can fluorinate unsaturated polyfluoroolefins to produce polyfluoroalkanes.^[1] Terminal polyhalogenoalkenes are fluorinated at temperatures between -20 to -30 °C, while internal polyfluoroalkenes require heating to react.^[5] For instance, 2-chloropentafluoro-1,3-butadiene undergoes 1,4-addition of fluorine.^[5] The fluorination of perfluoroallylbenzene and perfluoro-β-methylstyrene occurs more readily in the side chain than in the aromatic ring.^[5]

Solubility and Other Reactions

Despite its tendency to hydrolyze, **vanadium pentafluoride** can be dissolved in alcohols.^[1] It is also moderately soluble in hydrogen fluoride (HF) and dissolves without reaction in liquid chlorine (Cl₂) and bromine (Br₂).^[1]

Spectroscopic Characterization

Spectroscopic techniques are crucial for elucidating the structure and bonding of **vanadium pentafluoride**.

Vibrational Spectroscopy (IR and Raman)

The vibrational spectra of **vanadium pentafluoride** in the vapor phase are consistent with a D_{3h} symmetry. The fundamental vibrational frequencies have been observed and assigned.

Experimental Protocol for Vibrational Spectroscopy:

- **Infrared (IR) Spectroscopy:** The IR spectrum of VF₅ vapor can be recorded using a nickel cell with AgCl or polyethylene windows. A sidearm on the cell allows for the control of sample pressure.
- **Raman Spectroscopy:** The Raman spectrum of the vapor can be obtained at elevated temperatures (e.g., 73 °C) in a quartz tube. For the liquid phase, spectra can be recorded at

various temperatures. A common excitation source is a laser, and the scattered light is analyzed with a spectrophotometer.

Vibrational Mode	Frequency (cm ⁻¹)
a ₁ '	719, 608
a ₂ ''	784, 331
e'	810, 282, ~200
e''	350

Nuclear Magnetic Resonance (NMR) Spectroscopy

⁵¹V NMR spectroscopy is a powerful tool for studying vanadium compounds. The ⁵¹V nucleus has a high natural abundance (99.75%) and sensitivity, although it is a quadrupolar nucleus which can lead to broad signals.[6][7] The chemical shifts in ⁵¹V NMR are highly sensitive to the coordination environment of the vanadium atom. For neat vanadium oxytrichloride (VOCl₃), which is often used as a reference, the chemical shift is 0 ppm.[6]

Experimental Protocol for ⁵¹V NMR Spectroscopy: A detailed experimental protocol for neat **vanadium pentafluoride** was not found in the searched literature. However, a general approach for solid-state ⁵¹V NMR involves:

- Acquiring spectra on a solid-state NMR spectrometer operating at a specific magnetic field strength (e.g., 9.4 T or 14.1 T).[8]
- Using a suitable probe for solid samples.
- Referencing the chemical shifts to an external standard, such as neat VOCl₃. [8]
- Calibrating the 90° pulse widths using a standard sample.[8]

Conclusion

Vanadium pentafluoride is a compound of significant chemical interest, characterized by its high reactivity and distinct structural properties that vary with its physical state. Its utility as a powerful fluorinating and oxidizing agent makes it a valuable reagent in synthetic chemistry. A

thorough understanding of its chemical behavior, guided by detailed structural and spectroscopic data, is essential for its safe and effective application in research and development. This guide provides a foundational overview to aid scientists and professionals in harnessing the potential of this intriguing molecule.

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